

Application Notes and Protocols for Testing Material Durability Against Atomic Oxygen

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Compound of Interest

Compound Name: Atomic oxygen

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These application notes provide a comprehensive overview and detailed protocols for testing the durability of materials against **atomic oxygen** (AO), a critical consideration for materials used in the Low Earth Orbit (LEO) environment. The protocols are based on established standards and practices to ensure consistency and comparability of results.

Atomic oxygen is the most prevalent atmospheric species in LEO, at altitudes ranging from 200 to 700 km.^[1] Spacecraft traveling at orbital velocities of approximately 7.8 km/s collide with these oxygen atoms, resulting in a high-energy impact of about 5 eV.^{[1][2]} This energy is sufficient to break chemical bonds in many materials, particularly polymers, leading to surface erosion, degradation of mechanical and optical properties, and a shortened operational lifetime for spacecraft components.^{[2][3][4]} Therefore, rigorous testing of material durability against AO is essential for the selection and qualification of materials for space applications.

The standard practice for ground laboratory evaluation of **atomic oxygen** interaction with materials for space applications is outlined in ASTM E2089.^{[5][6][7][8][9]} These practices are designed to minimize variability in test results and facilitate comparison between different facilities and with in-space exposure data.^{[5][6][7][8]}

Key Concepts and Terminology

- **Atomic Oxygen (AO):** A highly reactive form of oxygen consisting of a single oxygen atom.

- Low Earth Orbit (LEO): The region of space around Earth at altitudes between 200 and 2000 km.
- **Atomic Oxygen** Fluence: The total number of **atomic oxygen** atoms impacting a unit area of a surface over a period of time, typically expressed in atoms/cm².
- **Atomic Oxygen** Flux: The rate at which **atomic oxygen** atoms impact a unit area of a surface, typically expressed in atoms/(cm²·s).[\[1\]](#)
- Erosion Yield (Ey): The volume of a material eroded per incident oxygen atom, typically expressed in cm³/atom.[\[2\]](#)[\[10\]](#) It is a key metric for quantifying a material's susceptibility to AO degradation.

Experimental Protocols

This section provides detailed methodologies for conducting **atomic oxygen** durability testing in a ground-based facility.

Test Specimen Preparation

Proper preparation of test specimens is crucial for obtaining accurate and reproducible results.

- Sample Requirements:
 - Test samples should be solid and a minimum of three identical specimens from the same batch should be tested.[\[1\]](#)
 - For erosion yield determination, samples are typically round (diameter ≥ 5mm) or square (side length ≥ 5mm).[\[1\]](#)
 - The surface condition of the test samples should be representative of their intended use in space.[\[1\]](#)
- Witness Samples:
 - Kapton H or Kapton HN are commonly used as witness samples to determine the **atomic oxygen** fluence of the test facility due to their well-characterized erosion yield of 3.00×10^{-24} cm³/atom.[\[1\]](#)

- Witness samples are typically 0.05mm thick and have dimensions similar to the test samples.[\[1\]](#)
- Cleaning and Handling:
 - Samples should be handled with clean, lint-free gloves to avoid contamination.
 - Cleaning procedures should be carefully considered, as wiping or washing can alter the surface properties of some materials.[\[11\]](#) If cleaning is necessary, it should be done with a non-reactive solvent and the procedure should be documented.
- Dehydration and Pre-exposure Weighing:
 - Non-metallic samples should be dehydrated in a vacuum desiccator to remove absorbed moisture, which can affect mass measurements.[\[11\]](#)
 - After dehydration, the initial mass of each test sample (m_o) and control sample (m_{co}) should be accurately measured using a microbalance with an accuracy of at least 0.1 mg.[\[1\]](#)

Atomic Oxygen Exposure

The exposure of test specimens to **atomic oxygen** is conducted in a specialized ground-based simulation facility.

- Facility Requirements:
 - **Atomic Oxygen** Energy: Should be approximately 5.0 eV to simulate LEO conditions.[\[1\]](#)
 - **Atomic Oxygen** Flux: Typically in the range of 10^{14} to 10^{16} atoms/(cm²·s).[\[1\]](#)
 - Flux Uniformity: The variation in AO flux across the sample exposure area should not exceed $\pm 10\%$.[\[1\]](#)
 - Vacuum Environment: The base pressure in the test chamber (without the AO beam) should be less than 1×10^{-3} Pa.[\[1\]](#)
- Exposure Procedure:

- Mount the test samples, witness samples, and control samples in the sample holder. Control samples should be shielded from the AO beam.
- Evacuate the test chamber to the required base pressure.
- Introduce high-purity oxygen gas and activate the **atomic oxygen** source.
- Expose the samples to the AO beam for the predetermined duration or until the desired fluence is achieved.
- Continuously monitor and record key test parameters such as chamber pressure, sample temperature, and AO flux.
- After the exposure period, turn off the AO source and vent the chamber to atmospheric pressure.
- Carefully remove the samples from the chamber.

Post-Exposure Analysis

After exposure, the samples are analyzed to quantify the extent of material degradation.

- Mass Loss Measurement:
 - Dehydrate the exposed test samples (m_1) and control samples (m_{c1}) in a vacuum desiccator.
 - Weigh the samples using the same microbalance as for the pre-exposure measurements.
- Calculation of **Atomic Oxygen** Fluence (F):
 - The AO fluence is determined from the mass loss of the Kapton witness sample using the following equation:
 - $F = \Delta m_k / (\rho_k * A_k * E_{y_k})$
 - Where:
 - Δm_k is the mass loss of the Kapton witness sample.

- ρ_k is the density of Kapton (1.42 g/cm³).
- A_k is the exposed surface area of the Kapton witness sample.
- Ey_k is the erosion yield of Kapton (3.0×10^{-24} cm³/atom).
- Calculation of Erosion Yield (Ey) of the Test Material:
 - The erosion yield of the test material is calculated using the following equation:
 - $Ey = \Delta m / (\rho * A * F)$
 - Where:
 - Δm is the mass loss of the test sample (corrected for any mass change in the control sample).
 - ρ is the density of the test material.
 - A is the exposed surface area of the test sample.
 - F is the calculated **atomic oxygen** fluence.
- Surface Characterization:
 - The surface morphology of the exposed samples should be examined using techniques such as Scanning Electron Microscopy (SEM) to observe changes in texture and the formation of erosion patterns.
 - Changes in surface roughness can be quantified using Atomic Force Microscopy (AFM) or profilometry.
 - Changes in optical properties, such as solar absorptance and thermal emittance, can also be measured if relevant to the material's application.

Data Presentation

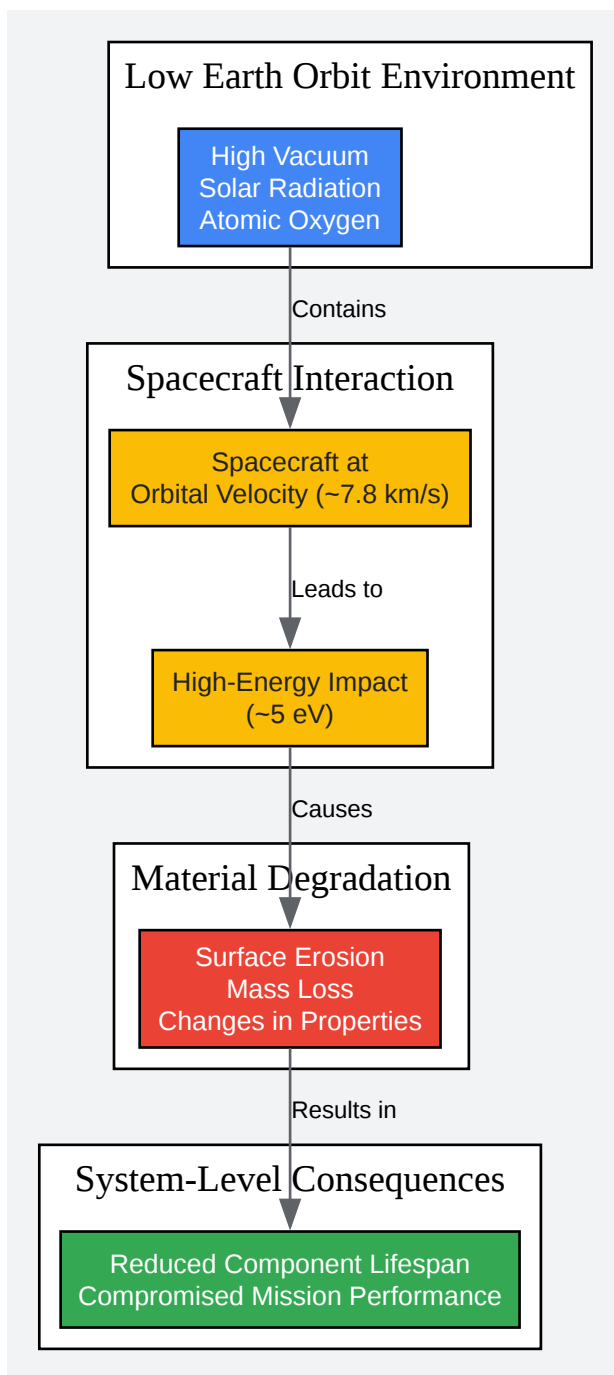
Quantitative data from **atomic oxygen** durability testing is most effectively presented in tabular format for easy comparison between different materials.

Table 1: **Atomic Oxygen** Erosion Yield of Common Spacecraft Materials

Material	Type	Density (g/cm ³)	Erosion Yield (x 10 ⁻²⁴ cm ³ /atom)	Reference
Kapton® H/HN	Polyimide	1.42	3.00	[1][2]
Mylar®	Polyester	1.39	3.39	[12]
Teflon® FEP	Fluoropolymer	2.15	<0.05	[2]
Teflon® PTFE	Fluoropolymer	2.17	<0.05	[12]
Polyethylene	Polymer	0.94	3.70	[2]
Polycarbonate	Polymer	1.20	2.80	[12]
Silicone	Polymer	Varies	<0.05	[2]
Graphite (fiber direction)	Carbon	2.25	1.70	[12]
Carbon Fiber Composite	Composite	Varies	2.10	[12]
Aluminum	Metal	2.70	<0.0005	[12]
Silver	Metal	10.49	1.10	[12]
Titanium	Metal	4.51	0.0039	[2]
Tungsten	Metal	19.25	0.00044	[2]

Visualizations

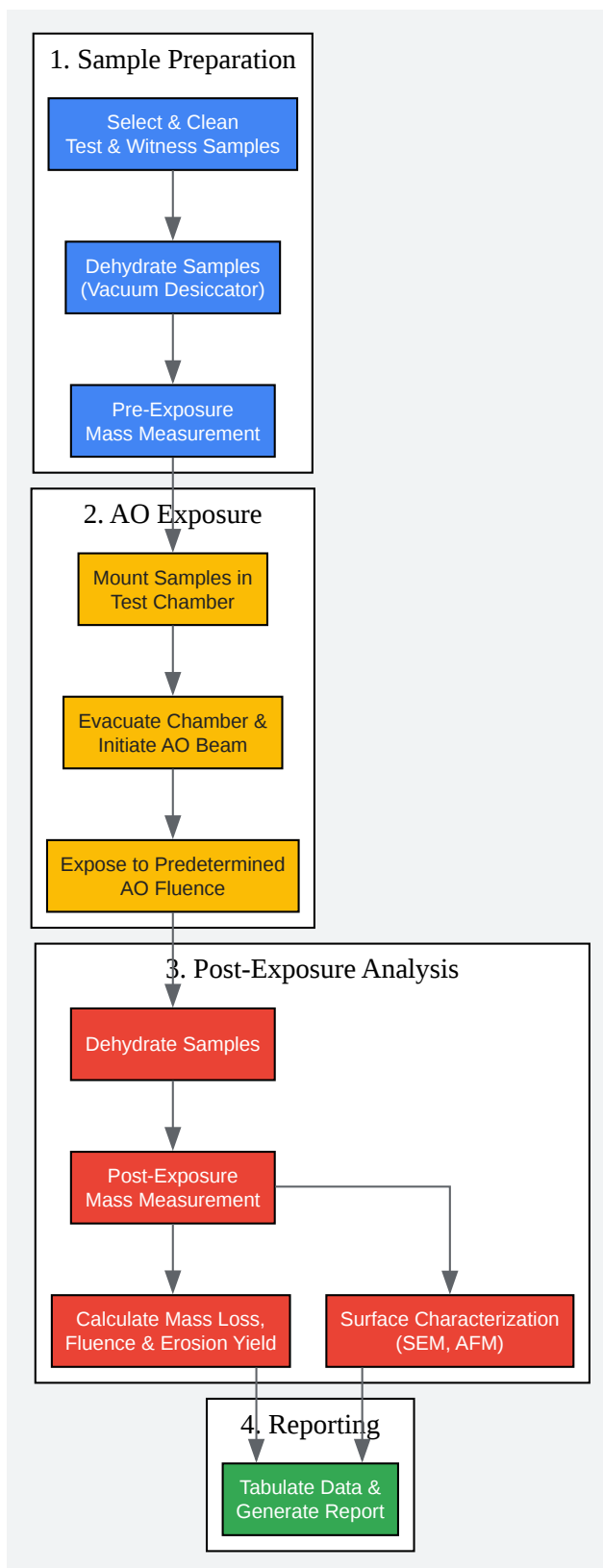
Logical Relationship: Effect of Atomic Oxygen on Spacecraft Materials in LEO



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Caption: Logical flow of **atomic oxygen** effects in LEO.

Experimental Workflow: Atomic Oxygen Durability Testing



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Caption: Workflow for AO durability testing.

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